

# In-Depth Technical Guide: 2,4-Dihydroxy-3,3-dimethylbutyronitrile

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## Compound of Interest

Compound Name: 2,4-Dihydroxy-3,3-dimethylbutyronitrile

Cat. No.: B157872

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## Introduction

**2,4-Dihydroxy-3,3-dimethylbutyronitrile**, a racemic compound, is a significant chemical intermediate, particularly in the synthesis of pantothenic acid (Vitamin B5) and its derivatives. Its structural features, including hydroxyl and nitrile functional groups, make it a versatile building block in organic synthesis. This guide provides a comprehensive overview of its synonyms, and chemical properties, and explores related synthetic pathways.

## Chemical Identity and Synonyms

**2,4-Dihydroxy-3,3-dimethylbutyronitrile** is known by several synonyms in scientific literature and chemical databases. While specific trade names are not commonly used for this intermediate, it is identifiable by its chemical and registry numbers.

Table 1: Synonyms and Identifiers

Identifier Type	Value
IUPAC Name	2,4-dihydroxy-3,3-dimethylbutanenitrile
CAS Number	10232-92-5
PubChem CID	25066
UNII	Z8V8NFF32W
InChI	InChI=1S/C6H11NO2/c1-6(2,4-8)5(9)3-7/h5,8-9H,4H2,1-2H3
InChIKey	YRISILVEKHMLPL-UHFFFAOYSA-N
SMILES	<chem>CC(C)(CO)C(C#N)O</chem>
Synonyms	(R,S)-2,4-Dihydroxy-3,3-dimethylbutyronitrile, Butanenitrile, 2,4-dihydroxy-3,3-dimethyl-, Butyronitrile, 2,4-dihydroxy-3,3-dimethyl-, Hydroxypivaldehyde cyanohydrin, Pantonitril

## Physicochemical Properties

Understanding the physicochemical properties of **2,4-Dihydroxy-3,3-dimethylbutyronitrile** is crucial for its handling, application in synthesis, and analytical characterization.

Table 2: Physicochemical Data

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>11</sub> NO <sub>2</sub>
Molecular Weight	129.16 g/mol
Appearance	White to off-white crystalline solid
Melting Point	76-79 °C
Boiling Point	Decomposes upon heating
Solubility	Soluble in water, ethanol, and methanol
XLogP3-AA	-0.9

## Synthesis and Experimental Protocols

The primary synthesis of **2,4-Dihydroxy-3,3-dimethylbutyronitrile** involves the cyanohydrin reaction, where 3-hydroxy-2,2-dimethylpropanal (hydroxypivaldehyde) reacts with a cyanide source.

### Experimental Protocol: Synthesis of Racemic 2,4-Dihydroxy-3,3-dimethylbutyronitrile

This protocol is a generalized representation based on the fundamental cyanohydrin reaction.

Materials:

- 3-Hydroxy-2,2-dimethylpropanal (Hydroxypivaldehyde)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Acetic acid (glacial)
- Water
- Diethyl ether
- Sodium bisulfite

- Sodium carbonate

#### Procedure:

- A solution of sodium cyanide in water is prepared in a reaction vessel equipped with a stirrer and cooled in an ice bath.
- A solution of 3-hydroxy-2,2-dimethylpropanal in water is added dropwise to the cyanide solution while maintaining the temperature below 10 °C.
- Glacial acetic acid is then added slowly to the reaction mixture to neutralize the solution and promote the formation of the cyanohydrin. The pH should be maintained around 5-6.
- The reaction is stirred for several hours at room temperature.
- The reaction mixture is then extracted with diethyl ether.
- The organic layers are combined and washed with a saturated sodium bisulfite solution to remove any unreacted aldehyde, followed by a wash with a saturated sodium carbonate solution.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **2,4-Dihydroxy-3,3-dimethylbutyronitrile** can be purified by recrystallization from a suitable solvent such as a mixture of diethyl ether and hexane.

#### Logical Workflow for the Synthesis:

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